Technical Monograph: Spectroscopic Characterization of 2,6-Phenanthrenediol, 5,7-dimethoxy-

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Compound of Interest

Compound Name:	*2,6-Phenanthrenediol, 5,7-dimethoxy-*
CAS No.:	*72966-94-0*
Cat. No.:	*B1251613*

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Executive Summary

2,6-Phenanthrenediol, 5,7-dimethoxy- (also known as 5,7-dimethoxyphenanthrene-2,6-diol) is a naturally occurring phenanthrene derivative.[1][2] It belongs to a class of stilbenoid-derived secondary metabolites often found in the Orchidaceae family. This compound has garnered significant interest in drug development due to its cytotoxic activity against human cancer cell lines (e.g., HeLa, HepG2) and its anti-inflammatory properties (inhibition of NO production).

This guide details the structural elucidation of the compound using Nuclear Magnetic Resonance (NMR), Mass Spectrometry (MS), and Infrared (IR) spectroscopy, providing a reference standard for researchers in natural product chemistry and pharmacognosy.

Chemical Identity

- IUPAC Name: 5,7-dimethoxyphenanthrene-2,6-diol[1][2][3][4][5]

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- Molecular Formula: $C_{16}H_{14}O_4$
- Molecular Weight: 270.28 g/mol
- CAS Number: 72966-94-0 (Generic) / Specific isomer often referenced in Dendrobium literature as Compound 12.
- Physical State: White crystalline solid.[4]
- Melting Point: 184–185 °C.[4]

Spectroscopic Data Analysis[3][6][7][8][9][10][11][12]

Mass Spectrometry (MS)

The mass spectrum provides the molecular weight and fragmentation pattern characteristic of methoxylated phenanthrenes.

- Ionization Mode: ESI-MS (Positive mode) or EI-MS.
- Key Ions:
  - $[M+H]^+$:m/z 271 (Base peak in ESI).
  - $[M]^+$:m/z 270 (Molecular ion in EI).
  - Fragmentation: Sequential loss of methyl radicals ($\bullet CH_3$, M-15) and carbon monoxide (CO, M-28) is typical for methoxy-phenanthrenes.

Infrared Spectroscopy (IR)

The IR spectrum (KBr disk) reveals the presence of free hydroxyl groups and the aromatic core.

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Frequency (cm^{-1})	Assignment	Functional Group
3430	O-H stretch	Phenolic hydroxyl (broad)
1625, 1576	C=C stretch	Aromatic ring skeleton
1460, 1375	C-H bend	Methyl/Methylene groups
1200-1000	C-O stretch	Phenol/Ether linkage

Nuclear Magnetic Resonance (NMR) Spectroscopy

The 1H NMR spectrum is the definitive tool for structural assignment. The data below is based on isolation from Eulophia ochreata (Solvent: $CDCl_3$, 400 MHz).

1H NMR Data Table

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Position	δH (ppm)	Multiplicity	J (Hz)	Structural Logic
H-1	7.28	d (broad)	2.8	Meta-coupled to H-3; shielded by C2-OH.
H-2	-	-	-	Substituted (OH). [6]
H-3	7.19	dd	9.2, 2.8	Ortho-coupled to H-4, Meta-coupled to H-1.
H-4	9.33	d	9.2	Diagnostic Signal: Deshielded "bay region" proton; indicates proximity to C5-OMe.
H-5	-	-	-	Substituted (OMe).[6]
H-6	-	-	-	Substituted (OH). [6]
H-7	-	-	-	Substituted (OMe).
H-8	7.26	s	-	Isolated proton on Ring C (between substituents).
H-9	7.63	d	8.8	Olefinic bridge proton; couples with H-10.
H-10	7.48	d	8.8	Olefinic bridge proton; couples

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				with H-9.
5-OMe	3.95	s	-	Methoxy group at C5 (sterically crowded).
7-OMe	4.05	s	-	Methoxy group at C7.[2]
OH	7.94, 8.56	s (broad)	-	Exchangeable with D_2O.[4]

Structural Elucidation Logic

- The Phenanthrene Core: The presence of two doublets at δ 7.63 and 7.48 with a coupling constant of 8.8 Hz (H-9/H-10) confirms the fully aromatic phenanthrene backbone, distinguishing it from 9,10-dihydrophenanthrenes (which show methylene signals ~2.7 ppm).
- Regiochemistry of Ring A (C1-C4): The coupling pattern (d, dd, d) for H-1, H-3, and H-4 confirms a monosubstituted ring at position 2. The extreme deshielding of H-4 (δ 9.33) is a classic "bay region" effect, exacerbated by the steric compression from the methoxy group at C-5.
- Regiochemistry of Ring C (C5-C8): The presence of a single aromatic singlet (H-8) indicates a trisubstituted ring. The chemical shifts of the methoxy groups and the singlet nature of H-8 place the substituents at 5, 6, and 7.

Experimental Protocol: Isolation Workflow

The following protocol describes the isolation of this compound from Dendrobium or Eulophia species, ensuring high purity for spectroscopic analysis.

Step 1: Extraction

- Material: Air-dried, powdered stems (1.0 kg).
- Solvent: Extract with 95% Ethanol (3 x 3L) at room temperature for 72 hours.

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- Concentration: Evaporate solvent under reduced pressure (Rotavap) at 45°C to yield Crude Extract.

Step 2: Partitioning

- Suspend Crude Extract in water (500 mL).
- Partition sequentially with:
  - Petroleum Ether (removes fats/waxes).
  - Ethyl Acetate (EtOAc) (Target fraction).[7]
  - n-Butanol.[8]
- Collect and concentrate the EtOAc fraction.

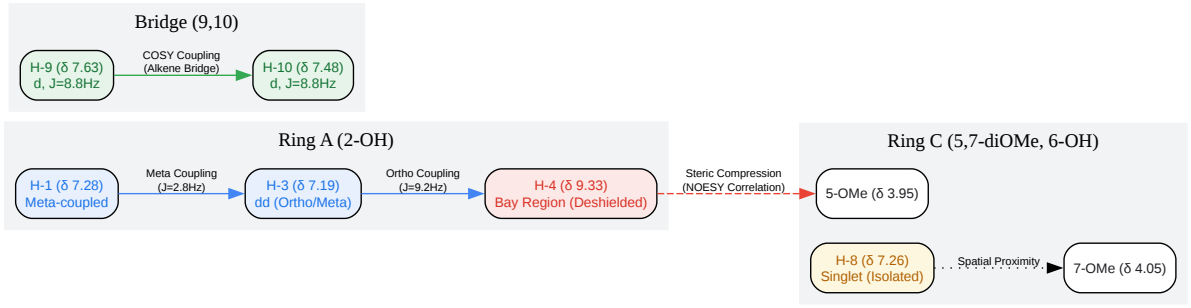
Step 3: Chromatographic Purification

- Column Chromatography (CC): Load EtOAc fraction onto Silica Gel 60.
  - Eluent: Gradient of $CHCl_3$: MeOH (100:0 → 80:20).
- Fraction Analysis: Monitor fractions via TLC (Visualize with UV 254nm and Vanillin-H_2SO_4 spray). Look for blue/purple fluorescent spots.
- Refinement: Subject phenanthrene-rich fractions to Sephadex LH-20 (Eluent: MeOH) to remove chlorophyll and polymers.
- Final Polish: Recrystallize from $CHCl_3$/MeOH to obtain **2,6-Phenanthrenediol, 5,7-dimethoxy-** as white needles.

Visualization of Structural Logic

The following diagram illustrates the correlation between the experimental NMR signals and the specific protons on the phenanthrene skeleton.

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Caption: NMR Correlation Map detailing the scalar couplings (solid lines) and steric/spatial interactions (dashed lines) that define the regiochemistry of **2,6-Phenanthrenediol, 5,7-dimethoxy-**.

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